

Application Notes and Protocols for PL120131 in Immune Checkpoint Blockade Studies

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Compound of Interest

Compound Name: *PL120131*

Cat. No.: *B15613170*

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Introduction

PL120131 is a rationally designed peptide inhibitor that targets the Programmed Death-1 (PD-1) receptor, a critical immune checkpoint. By mimicking the binding region of the PD-1 ligand (PD-L1), **PL120131** effectively blocks the PD-1/PD-L1 interaction.^[1] This inhibitory action prevents the downstream signaling cascade that leads to T-cell anergy and apoptosis, thereby restoring and enhancing the anti-tumor activity of cytotoxic T lymphocytes (CTLs). These application notes provide detailed protocols for utilizing **PL120131** to study immune checkpoint blockade in various in vitro models.

Peptide Information:

Property	Value
Product Name	PL120131
Sequence	Ac-Gly-Ala-Asp-Tyr-Lys-Arg-Ile-Thr-Val-Lys-Val-Asn-NH2
Target	Programmed Death-1 (PD-1) Receptor
Mechanism of Action	Competitively inhibits the binding of PD-L1 to PD-1, blocking the PD-1 mediated apoptotic signaling pathway.

Data Presentation

The following tables summarize representative data from key experiments designed to characterize the bioactivity of **PL120131**. This data is based on published findings and is intended to be illustrative of expected experimental outcomes.

Table 1: In Vitro Efficacy of **PL120131** in a PD-1/PD-L1 Blockade Reporter Assay

This assay measures the ability of **PL120131** to block the PD-1/PD-L1 interaction, leading to the activation of a luciferase reporter gene under the control of the NFAT response element in Jurkat T-cells.

Treatment	Concentration	Normalized Luminescence (RLU)	ED50
Vehicle Control	-	1.0	-
PL120131	0.01 μ M	1.8	0.296 μ M[2]
0.1 μ M	3.5		
1 μ M	6.2		
10 μ M	8.9		
Anti-PD-1 Antibody	1 μ g/mL	7.5	0.874 μ g/mL[2]

Table 2: Rescue of Jurkat T-cells from PD-L1-induced Apoptosis by **PL120131**

This experiment quantifies the ability of **PL120131** to protect Jurkat T-cells from apoptosis induced by soluble PD-L1. Cell viability is assessed by Annexin V and Propidium Iodide staining followed by flow cytometry.

Treatment	Concentration	Percentage of Viable Cells (Annexin V-/PI-)
Untreated	-	95%
Soluble PD-L1 (10 µg/mL)	-	60%
PL120131 + Soluble PD-L1	0.1 µM	72%
1 µM	85%	
10 µM	92%	
Anti-PD-1 Antibody (10 µg/mL) + Soluble PD-L1	-	90%

Table 3: Enhancement of Cytotoxic T Lymphocyte (CTL) Activity by **PL120131** in a Co-culture Model

This assay measures the cytotoxic potential of primary CD8+ T-cells against PD-L1 expressing tumor cells (e.g., 4T1 murine breast cancer cells) in the presence of **PL120131**. CTL activation is quantified by intracellular staining for Granzyme B.

Treatment (in 1:1 T-cell:Tumor cell co-culture)	Concentration	Percentage of CD8+ Granzyme B+ Cells
T-cells alone	-	5%
T-cells + 4T1 cells	-	12%
T-cells + 4T1 cells + PL120131	1 μ M	25%
10 μ M	45% [2]	55%
100 μ M	60%	
T-cells + 4T1 cells + Anti-PD-1 Antibody (10 μ g/mL)	-	

Experimental Protocols

Protocol 1: Biolayer Interferometry (BLI) for Measuring PL120131 Binding to PD-1

This protocol describes the use of BLI to confirm the binding of **PL120131** to recombinant PD-1 and to determine its ability to compete with PD-L1 for PD-1 binding.

Materials:

- BLI instrument (e.g., Octet RED96e)
- Streptavidin (SA) biosensors
- Recombinant human PD-1 protein (biotinylated)
- Recombinant human PD-L1 protein
- **PL120131** peptide
- Kinetics buffer (e.g., PBS with 0.1% BSA and 0.02% Tween-20)
- 96-well black microplate

Procedure:

- Hydration: Hydrate the SA biosensors in kinetics buffer for at least 10 minutes.
- Immobilization: Load the biotinylated PD-1 protein onto the SA biosensors to a response level of approximately 1-2 nm.
- Baseline: Establish a stable baseline by dipping the biosensors into wells containing kinetics buffer for 60 seconds.
- Association:
 - Direct Binding: To determine the binding affinity of **PL120131** to PD-1, dip the PD-1 loaded biosensors into wells containing a serial dilution of **PL120131** (e.g., 100 μ M to 0.1 μ M) and record the association for 120-300 seconds.
 - Competition Assay: To assess the inhibition of the PD-1/PD-L1 interaction, pre-incubate the PD-1 loaded biosensors with varying concentrations of **PL120131** for 10-15 minutes. Then, dip the biosensors into wells containing a fixed concentration of PD-L1 (e.g., 10 μ g/mL) and record the association.
- Dissociation: Transfer the biosensors to wells containing kinetics buffer and record the dissociation for 300-600 seconds.
- Data Analysis: Analyze the binding curves using the instrument's software to determine the association (k_a), dissociation (k_d), and equilibrium dissociation constant (K_d) for the direct binding assay. For the competition assay, compare the binding response of PD-L1 in the presence and absence of **PL120131**.

Protocol 2: Jurkat T-cell Apoptosis Rescue Assay

This protocol details the procedure for assessing the ability of **PL120131** to rescue Jurkat T-cells from apoptosis induced by soluble PD-L1.

Materials:

- Jurkat T-cells

- Recombinant human soluble PD-L1
- **PL120131** peptide
- Anti-PD-1 blocking antibody (positive control)
- RPMI-1640 medium supplemented with 10% FBS
- Annexin V-FITC/Propidium Iodide (PI) Apoptosis Detection Kit
- Flow cytometer

Procedure:

- Cell Culture: Culture Jurkat T-cells in RPMI-1640 medium supplemented with 10% FBS at 37°C in a 5% CO2 incubator.
- Treatment: Seed Jurkat cells at a density of 1×10^6 cells/mL in a 24-well plate.
 - Add soluble PD-L1 to the desired final concentration (e.g., 10 µg/mL) to induce apoptosis.
 - Concurrently, treat the cells with a serial dilution of **PL120131** (e.g., 0.1 µM to 100 µM) or a positive control anti-PD-1 antibody.
 - Include untreated and PD-L1 only treated cells as controls.
- Incubation: Incubate the cells for 24-48 hours at 37°C in a 5% CO2 incubator.
- Staining:
 - Harvest the cells and wash with cold PBS.
 - Resuspend the cells in 1X binding buffer provided with the apoptosis detection kit.
 - Add Annexin V-FITC and PI to the cell suspension according to the manufacturer's instructions.
 - Incubate in the dark for 15 minutes at room temperature.

- Flow Cytometry: Analyze the stained cells using a flow cytometer. Differentiate between viable (Annexin V-/PI-), early apoptotic (Annexin V+/PI-), late apoptotic (Annexin V+/PI+), and necrotic (Annexin V-/PI+) cells.
- Data Analysis: Quantify the percentage of viable cells in each treatment group.

Protocol 3: Cytotoxic T Lymphocyte (CTL) Activity Assay in a 2D Co-culture Model

This protocol outlines a method to evaluate the effect of **PL120131** on the cytotoxic function of primary CD8+ T-cells when co-cultured with PD-L1 expressing tumor cells.

Materials:

- Primary human or mouse CD8+ T-cells
- PD-L1 expressing tumor cell line (e.g., 4T1, MC38)
- **PL120131** peptide
- Anti-PD-1 blocking antibody (positive control)
- T-cell culture medium (e.g., RPMI-1640 with 10% FBS, IL-2)
- Brefeldin A
- Anti-CD3 and Anti-CD28 antibodies (for T-cell activation)
- Fixation/Permeabilization buffer
- Fluorochrome-conjugated antibodies against CD8 and Granzyme B
- Flow cytometer

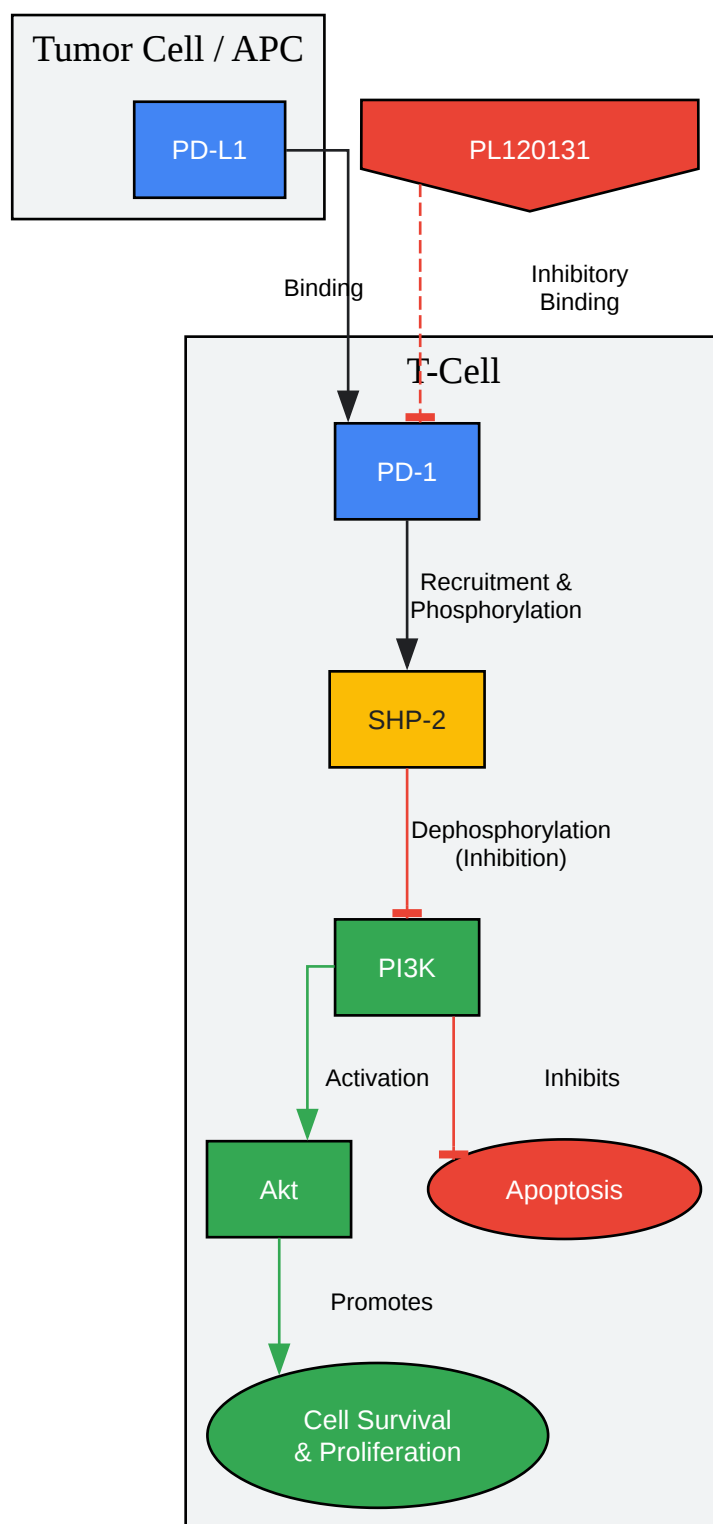
Procedure:

- T-cell Isolation and Activation: Isolate primary CD8+ T-cells from peripheral blood mononuclear cells (PBMCs) or splenocytes using magnetic-activated cell sorting (MACS).

Activate the T-cells for 48-72 hours with plate-bound anti-CD3 and soluble anti-CD28 antibodies in the presence of IL-2.

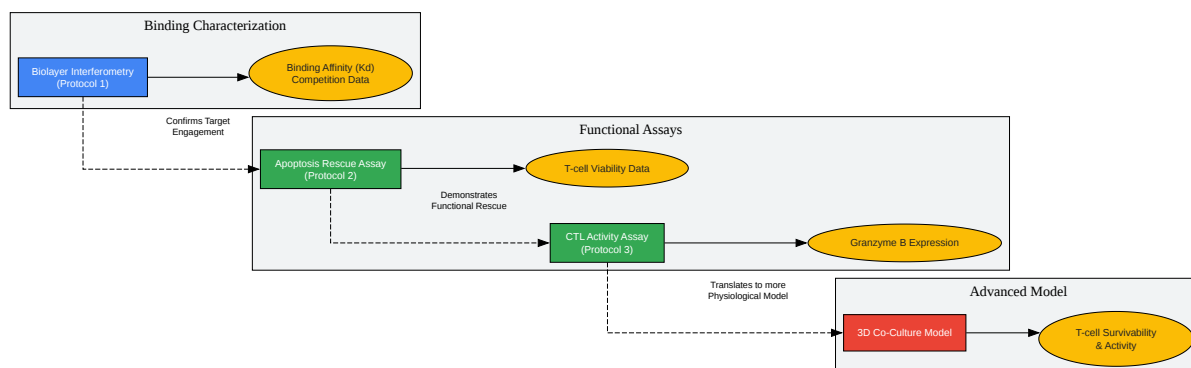
- Co-culture Setup:
 - Seed the PD-L1 expressing tumor cells in a 96-well plate and allow them to adhere overnight.
 - Add the activated CD8+ T-cells to the tumor cells at a desired effector-to-target (E:T) ratio (e.g., 1:1, 5:1).
 - Add a serial dilution of **PL120131** (e.g., 1 μ M to 100 μ M) or a positive control anti-PD-1 antibody to the co-culture.
- Incubation: Co-culture the cells for 24-48 hours. For the last 4-6 hours of incubation, add Brefeldin A to inhibit protein transport and allow for intracellular cytokine accumulation.
- Intracellular Staining:
 - Harvest the cells and stain for the surface marker CD8.
 - Fix and permeabilize the cells using a fixation/permeabilization buffer.
 - Stain for intracellular Granzyme B.
- Flow Cytometry: Analyze the cells using a flow cytometer, gating on the CD8+ T-cell population.
- Data Analysis: Determine the percentage of CD8+ T-cells that are positive for Granzyme B in each treatment condition.

Visualizations



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Caption: PD-1 signaling pathway and the inhibitory action of **PL120131**.



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Caption: Experimental workflow for the characterization of **PL120131**.

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References

- 1. Rational design and development of a peptide inhibitor for the PD-1/PD-L1 interaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]

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